

Personal protective equipment for handling 4-(Pyrrolidin-1-yl)aniline dihydrochloride

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Compound of Interest

Compound Name: 4-(Pyrrolidin-1-yl)aniline
dihydrochloride

Cat. No.: B065807

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Essential Safety and Handling Guide for 4-(Pyrrolidin-1-yl)aniline dihydrochloride

Disclaimer: A specific Safety Data Sheet (SDS) for **4-(Pyrrolidin-1-yl)aniline dihydrochloride** (CAS No. 163260-77-3) was not readily available. The following guidance is based on the safety information for structurally similar compounds, including 4-(Pyrrolidin-1-yl)pyridine and 4-(Pyrrolidin-1-ylmethyl)aniline dihydrochloride. Researchers should handle this chemical with caution and adhere to all institutional safety protocols.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-(Pyrrolidin-1-yl)aniline dihydrochloride**. The information is designed to provide immediate, practical guidance for laboratory operations.


Hazard Identification and Classification


Based on analogous compounds, **4-(Pyrrolidin-1-yl)aniline dihydrochloride** is anticipated to be a hazardous substance. The following table summarizes the likely hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage
Specific target organ toxicity — single exposure	Category 3	May cause respiratory irritation

Signal Word: Danger

Hazard Pictograms:

 alt text

 alt text

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **4-(Pyrrolidin-1-yl)aniline dihydrochloride**.

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Safety goggles and face shield	Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU).
Skin Protection	Chemical-resistant gloves and a lab coat or impervious gown	Wear appropriate protective gloves and clothing to prevent skin exposure.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Required if exposure limits are exceeded or if irritation or other symptoms are experienced.

Safe Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Take off immediately all contaminated clothing and wash it before reuse.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store locked up.[\[1\]](#)

Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. Immediately call a POISON CENTER or doctor/physician. [1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Immediately call a POISON CENTER or doctor/physician. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician. [1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician. [1]

Spill and Disposal Plan

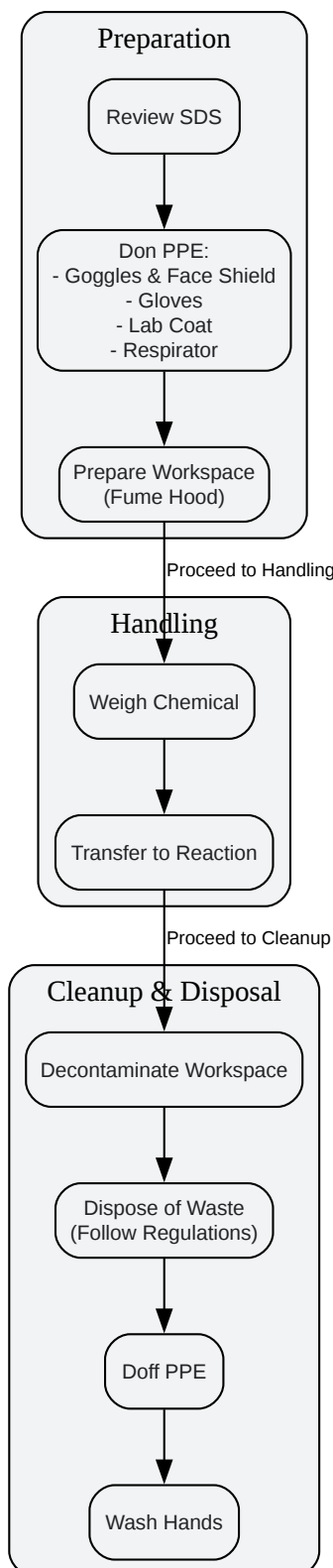
Spill Response:

- Evacuate the area.
- Wear appropriate PPE as outlined above.
- Avoid dust formation.
- Sweep up the spilled material and shovel it into a suitable container for disposal.[\[1\]](#)
- Clean the spill area thoroughly.

Disposal:

- Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow for Safe Handling



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Caption: Workflow for the safe handling of **4-(Pyrrolidin-1-yl)aniline dihydrochloride**.

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References

- 1. fishersci.com [fishersci.com]
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